

Pentyl Isobutyrate: A Comprehensive Material Safety Analysis for Scientific Professionals

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Compound of Interest

Compound Name: *Pentyl isobutyrate*

Cat. No.: *B1581550*

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An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the Material Safety Data Sheet (MSDS) for **pentyl isobutyrate**. The information is curated and presented to meet the specific needs of researchers, scientists, and professionals in drug development, focusing on quantitative data, experimental methodologies, and clear visual representations of safety protocols.

Chemical Identification and Physical Properties

Pentyl isobutyrate, also known as amyl isobutyrate, is the ester formed from pentanol and isobutyric acid.^[1] It is recognized by the CAS Number 2445-72-9.^[2]^[3]^[4] The following tables summarize its key identifiers and physico-chemical properties.

Table 1: Chemical Identifiers for **Pentyl Isobutyrate**

Identifier	Value
Chemical Name	Pentyl 2-methylpropanoate[3]
Synonyms	Amyl isobutyrate, Isobutyric acid, pentyl ester[2][3][4]
CAS Number	2445-72-9[2][3][4]
Molecular Formula	C ₉ H ₁₈ O ₂ [2][3]
Molecular Weight	158.24 g/mol [2][3]
EINECS Number	219-494-6[2][3]

Table 2: Physical and Chemical Properties of **Pentyl Isobutyrate**

Property	Value	Source
Physical State	Liquid[5]	Fisher Scientific
Appearance	Colorless[5]	Fisher Scientific
Odor	Fruity, Apple, Slightly Buttery	Breeze Intermediates
Boiling Point	162 °C / 323.6 °F[5]	Fisher Scientific
176.5 °C at 760 mmHg[2]	LookChem	
Melting Point	-73 °C (estimate)[2]	LookChem
Flash Point	56 °C / 132.8 °F[5]	Fisher Scientific
59.4 °C[2]	LookChem	
Specific Gravity	0.857 g/cm ³ [5]	Fisher Scientific
Vapor Pressure	1.09 mmHg at 25°C[2]	LookChem
Solubility	Information not readily available	
logP (o/w)	2.37580[2]	LookChem

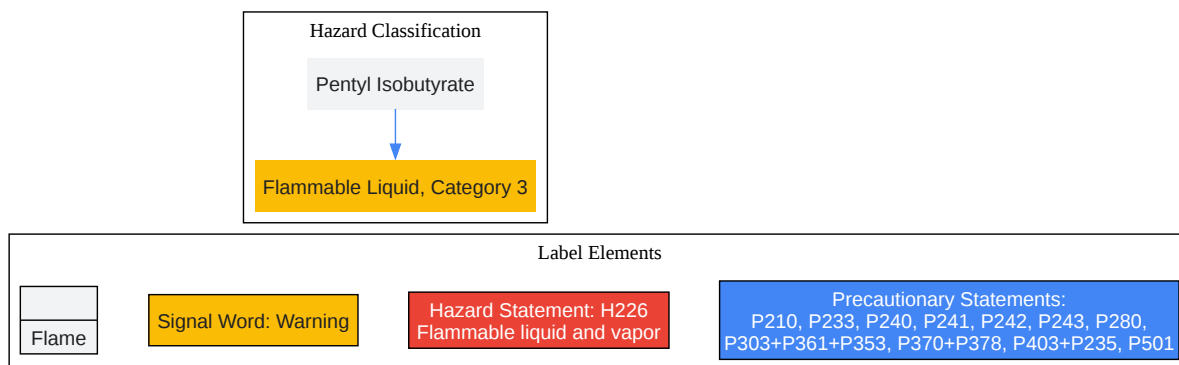
Hazard Identification and Classification

Pentyl isobutyrate is classified as a flammable liquid and vapor.[5][6] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication.

Table 3: GHS Classification for **Pentyl Isobutyrate**

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Flammable Liquids	Category 3	Warning	H226: Flammable liquid and vapor[6]

The following diagram illustrates the GHS pictograms and the logical flow of hazard communication for **pentyl isobutyrate**.



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GHS Hazard Communication for **Pentyl Isobutyrate**

Toxicological Information

The toxicological properties of **pentyl isobutyrate** have not been thoroughly investigated.[6] Safety assessments often rely on data from structurally similar chemicals (read-across) and the Threshold of Toxicological Concern (TTC) approach.

A safety assessment by the Research Institute for Fragrance Materials (RIFM) for amyl isobutyrate (a synonym for **pentyl isobutyrate**) indicated a lack of repeated dose and reproductive toxicity data for the substance itself.[7] The assessment, therefore, utilized read-across data from ethyl 2-methylbutyrate.[7] For endpoints like local respiratory toxicity, the TTC for a Cramer Class I material was used to determine safety.[7]

It is crucial for researchers and drug development professionals to acknowledge this data gap and handle the substance with appropriate caution, assuming potential for irritation and other health effects until more definitive data is available.

Experimental Protocols

The quantitative data presented in the MSDS are determined by standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data consistency and reliability across different laboratories and regulatory bodies.

Boiling Point Determination (OECD Guideline 103): This guideline describes several methods for determining the boiling point of a substance, which is the temperature at which its vapor pressure equals the standard atmospheric pressure.[3][8] Common methods include:

- **Ebulliometer Method:** A device that measures the boiling point of a liquid by measuring the temperature of the vapor in equilibrium with the boiling liquid.
- **Dynamic Method:** The substance is heated, and the temperature at which boiling begins is recorded. This method can also be used to determine vapor pressure.[3][8]
- **Differential Scanning Calorimetry (DSC):** This technique measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. A phase transition, such as boiling, results in a detectable change in heat flow.

Flash Point Determination (e.g., ASTM D93, ISO 2719): The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air near the surface of the liquid. The most common methods involve a closed-cup apparatus:

- Pensky-Martens Closed-Cup Method: The sample is heated in a closed cup, and a small flame is periodically introduced into the vapor space. The flash point is the lowest temperature at which the vapors ignite.
- Setaflash Closed-Cup Method: A smaller sample size is used, and the test is generally faster.

Vapor Pressure Determination (OECD Guideline 104): This guideline outlines various methods to measure the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature.^[5] Methods include:

- Static Method: The substance is placed in a closed container, and the pressure is measured at a constant temperature once equilibrium is reached.
- Dynamic Method (Cottrell's Method): The boiling point is measured at different pressures, and the vapor pressure curve is determined.
- Gas Saturation Method: A stream of inert gas is passed through or over the substance at a known rate, and the amount of substance that vaporizes is measured.

Handling, Storage, and Emergency Procedures

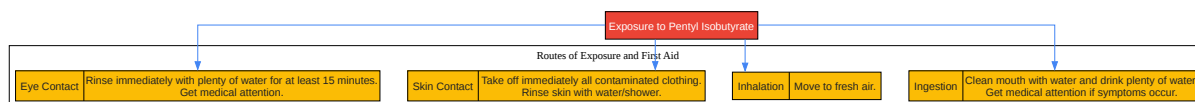
Proper handling and storage are critical to ensure safety when working with **pentyl isobutyrate**. Emergency procedures should be clearly understood and readily accessible.

Handling and Storage

- Handling: Wear appropriate personal protective equipment (PPE), including gloves, and eye/face protection.^{[5][6]} Keep away from heat, sparks, open flames, and hot surfaces.^{[5][6]} Use only non-sparking tools and take precautionary measures against static discharge.^{[5][6]} Ensure adequate ventilation.^[5]
- Storage: Store in a well-ventilated place and keep the container tightly closed.^{[5][6]} Keep cool and away from sources of ignition.^{[5][6]}

First-Aid Measures

The following diagram outlines the recommended first-aid procedures in case of exposure to **pentyl isobutyrate**.



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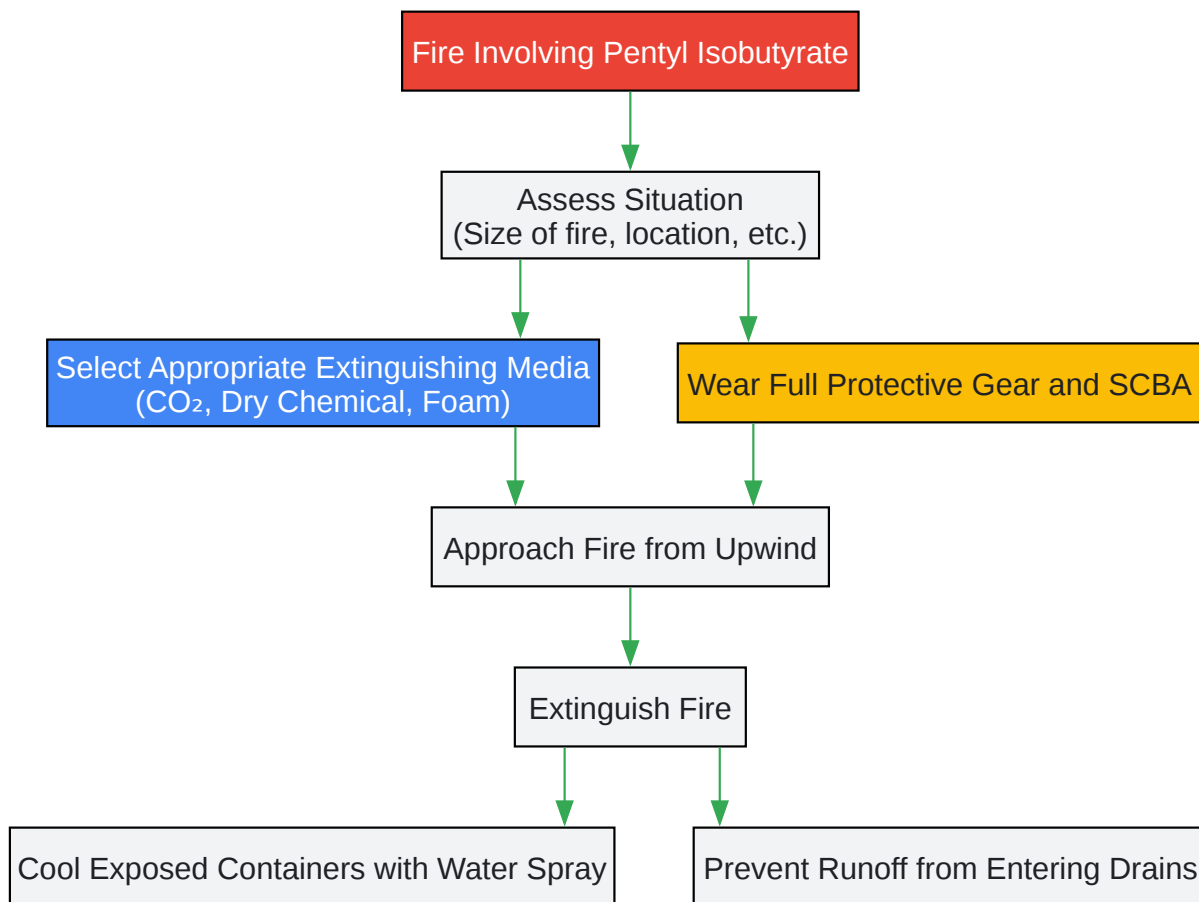
First-Aid Procedures for **Pentyl Isobutyrate** Exposure

Fire-Fighting Measures

Pentyl isobutyrate is a flammable liquid, and appropriate fire-fighting measures must be taken. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[5]

- Suitable Extinguishing Media: Use CO₂, dry chemical, or foam.[5]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Containers may explode when heated.[5]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

The following workflow illustrates the decision-making process for fighting a fire involving **pentyl isobutyrate**.



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